

Compound Profile and Physicochemical Properties

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Compound of Interest

Compound Name: (4-Formyl-3-methoxyphenyl)boronic acid

CAS No.: 815620-00-9

Cat. No.: B1441493

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(4-Methoxycarbonylphenyl)boronic acid is an organic compound that has gained significant traction as a versatile building block in synthetic chemistry.^{[1][2]} Its bifunctional nature, possessing both a boronic acid group for coupling reactions and a modifiable methyl ester group, makes it a highly valuable synthetic intermediate.^[2]

- IUPAC Name: (4-methoxycarbonylphenyl)boronic acid^[3]
- Synonyms: 4-(Methoxycarbonyl)benzeneboronic acid, 4-borono-benzoic acid 1-methyl ester, Methyl 4-boronobenzoate^{[1][2][4]}
- CAS Number: 99768-12-4^{[1][5]}
- Molecular Formula: C₈H₉BO₄^{[1][3]}

A summary of its key physicochemical properties is presented in the table below:

Property	Value	Source(s)
Molecular Weight	179.97 g/mol	[1] [3] [6]
Appearance	White to light yellow crystalline powder	[1] [7]
Melting Point	197-250 °C	[1] [6] [7] [8]
Solubility	Soluble in methanol	[7] [8]
Purity	Typically ≥95-98%	[1] [6]

The Cornerstone Application: Suzuki-Miyaura Cross-Coupling

The primary utility of (4-methoxycarbonylphenyl)boronic acid lies in its application in the Suzuki-Miyaura cross-coupling reaction.[\[1\]](#)[\[5\]](#)[\[9\]](#) This Nobel Prize-winning reaction is one of the most powerful and widely used methods for forming carbon-carbon bonds, particularly for creating biaryl compounds.[\[10\]](#)[\[11\]](#)[\[12\]](#)

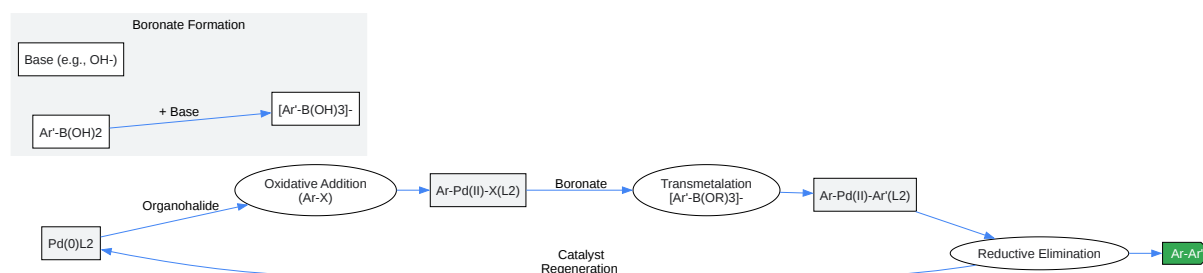
In this reaction, the organoboron species, in this case, (4-methoxycarbonylphenyl)boronic acid, is coupled with an organohalide in the presence of a palladium catalyst and a base.[\[10\]](#)[\[13\]](#) The reaction is valued for its mild conditions, tolerance of a wide range of functional groups, and the commercial availability of a vast array of boronic acids.[\[14\]](#)

Reaction Mechanism

The catalytic cycle of the Suzuki-Miyaura reaction is a well-established three-step process:

- **Oxidative Addition:** The active Pd(0) catalyst reacts with the organohalide (R-X) to form a Pd(II) complex.[\[11\]](#)
- **Transmetalation:** The organic ligand from the boronic acid is transferred to the palladium center. This step requires activation of the boronic acid with a base to form a more nucleophilic boronate species.[\[10\]](#)[\[13\]](#)

- Reductive Elimination: The two organic ligands on the palladium complex couple, forming the new carbon-carbon bond and regenerating the Pd(0) catalyst, which can then re-enter the catalytic cycle.[11]



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Generalized Experimental Protocol for Suzuki-Miyaura Coupling

This section provides a representative, step-by-step methodology for a Suzuki-Miyaura coupling reaction using (4-methoxycarbonylphenyl)boronic acid.

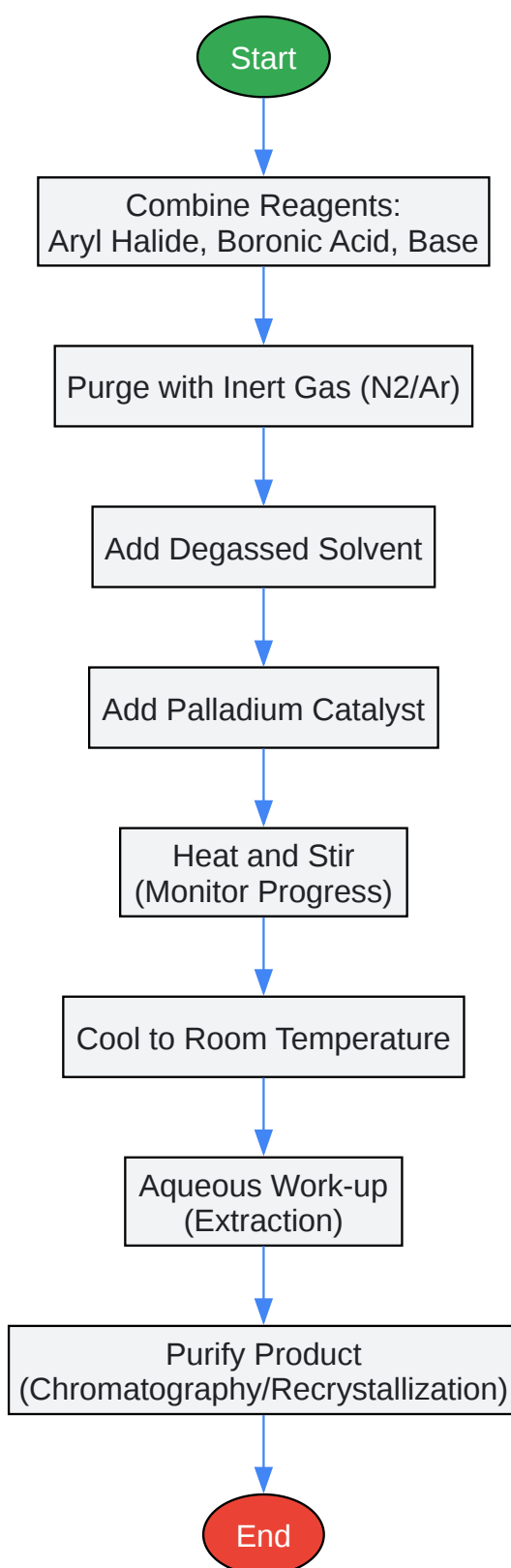
Materials:

- (4-Methoxycarbonylphenyl)boronic acid
- Aryl halide (e.g., aryl bromide or iodide)

- Palladium catalyst (e.g., Pd(PPh₃)₄ or Pd(OAc)₂ with a phosphine ligand)
- Base (e.g., K₂CO₃, Na₂CO₃, or KF)
- Solvent (e.g., a mixture of toluene and water, or THF and water)
- Reaction vessel (e.g., round-bottom flask) with a condenser and magnetic stirrer
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- **Reaction Setup:** To a clean, dry reaction vessel, add the aryl halide (1.0 eq), (4-methoxycarbonylphenyl)boronic acid (1.1-1.5 eq), and the base (2.0-3.0 eq).
- **Inert Atmosphere:** Seal the vessel and purge with an inert gas (nitrogen or argon) for 10-15 minutes to remove oxygen, which can deactivate the catalyst.
- **Solvent Addition:** Add the degassed solvent system to the reaction vessel via syringe.
- **Catalyst Addition:** Under a positive pressure of the inert gas, add the palladium catalyst (typically 1-5 mol%).
- **Reaction:** Heat the reaction mixture with vigorous stirring to the desired temperature (often 60-100 °C) and monitor the reaction progress by a suitable analytical technique (e.g., TLC or LC-MS).[\[11\]](#)
- **Work-up:** Upon completion, cool the reaction to room temperature. Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- **Purification:** Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄), filter, and concentrate under reduced pressure. The crude product is then purified, typically by column chromatography or recrystallization.[\[7\]](#)



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Caption: Generalized experimental workflow for a Suzuki-Miyaura coupling reaction.

Applications in Drug Discovery and Agrochemicals

(4-Methoxycarbonylphenyl)boronic acid is a key building block in the synthesis of a wide array of molecules for the pharmaceutical and agrochemical industries.[\[1\]](#)[\[5\]](#)[\[9\]](#)

- **Pharmaceutical Intermediates:** The methoxycarbonyl group provides a versatile handle for introducing ester functionalities, which are common in many biologically active molecules.[\[5\]](#) This makes it an invaluable component for synthesizing pharmaceutical intermediates.[\[5\]](#)[\[9\]](#) For example, it has been used in the synthesis of potent inhibitors of intracellular NAAA activity and in the design of second-generation HIV-1 maturation inhibitors.[\[4\]](#)[\[15\]](#)
- **Structural Derivatization:** The methyl ester group can be easily hydrolyzed to the corresponding carboxylic acid, which can then be converted into amides, or reduced to an alcohol, allowing for diverse structural modifications.[\[2\]](#)
- **Targeted Drug Delivery:** The boronic acid functional group can form reversible covalent bonds with diols, a structural motif present in many biological molecules like sugars. This property is being explored for the development of targeted drug delivery systems and smart materials that respond to biological stimuli.[\[1\]](#)
- **Agrochemical Synthesis:** It is used to synthesize a broad spectrum of molecules for the development of new pesticides and herbicides, contributing to advancements in agricultural productivity.[\[5\]](#)[\[9\]](#)
- **Materials Science:** This compound is also utilized in the synthesis of advanced organic materials, such as those used in organic light-emitting diodes (OLEDs) and organic photovoltaics (OPVs).[\[2\]](#)

Safety and Handling

(4-Methoxycarbonylphenyl)boronic acid is associated with certain hazards and should be handled with appropriate safety precautions.

- **GHS Hazard Statements:** It is classified as harmful if swallowed (H302), may cause skin irritation (H315), and can cause serious eye irritation (H319).[\[3\]](#)

- Storage: It should be stored in a cool, dry place, under an inert atmosphere, and away from moisture as it is hygroscopic.[4] Recommended storage is at room temperature or refrigerated (2-8°C).[1][4]

Conclusion

(4-Methoxycarbonylphenyl)boronic acid is a highly versatile and valuable reagent in modern organic chemistry. Its central role in the robust and reliable Suzuki-Miyaura cross-coupling reaction, combined with the synthetic flexibility offered by its methyl ester group, has established it as a critical building block in the synthesis of complex organic molecules. Its applications span from the development of novel pharmaceuticals and agrochemicals to the creation of advanced functional materials, underscoring its significance to researchers and scientists across multiple disciplines.[2][5][9]

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